

improving A-205 efficacy in vivo

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-205

Cat. No.: B1598307

[Get Quote](#)

References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- 2. angiocrinebioscience.com [angiocrinebioscience.com]
- 3. trial.medpath.com [trial.medpath.com]
- 4. Facebook [cancer.gov]
- 5. | BioWorld [bioworld.com]
- 6. Early phase 2 trial of TAS-205 in patients with Duchenne muscular dystrophy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. A phase I study of TAS-205 in patients with Duchenne muscular dystrophy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. muscular dystrophy news.com [muscular dystrophy news.com]
- 9. Global First-in-Class AT2R Antagonist TRD205 Advances to Phase II: First Patient Dosed in Chronic Post-Surgical Neuropathic Pain Trial - BioSpace [biospace.com]
- 10. ClinicalTrials.gov [clinicaltrials.gov]
- 11. aacrjournals.org [aacrjournals.org]
- 12. Targeting CD205 with the antibody drug conjugate MEN1309/OBT076 is an active new therapeutic strategy in lymphoma models | Haematologica [haematologica.org]
- 13. researchgate.net [researchgate.net]
- 14. go.drugbank.com [go.drugbank.com]

- 15. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [improving A-205 efficacy in vivo]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1598307#improving-a-205-efficacy-in-vivo>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com